

An In-depth Technical Guide on the Safety of Boc-PEG4-methyl propionate

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Compound of Interest

Compound Name: Boc-PEG4-methyl propionate

Cat. No.: B15621863

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This technical guide provides a comprehensive overview of the safety data for **Boc-PEG4-methyl propionate**, a PEG-based PROTAC linker utilized in the synthesis of proteolysis-targeting chimeras.^[1] This document is intended for researchers, scientists, and drug development professionals, compiling available safety, handling, and storage information. Due to the absence of a complete, formally issued Safety Data Sheet (SDS), this guide synthesizes data from supplier information and structurally related compounds to provide a thorough safety profile.

Chemical Identification and Properties

Boc-PEG4-methyl propionate is a chemical compound with the CAS Number 2100306-74-7.^[2] Its chemical structure and properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₃₂ O ₈	[2]
Molecular Weight	364.43 g/mol	[2]
CAS Number	2100306-74-7	[2]
Purity	≥98%	[2]
Topological Polar Surface Area (TPSA)	89.52 Å ²	[2]
LogP	1.3477	[2]
Hydrogen Bond Acceptors	8	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	15	[2]

Hazard Identification and Classification

Based on available supplier safety information, **Boc-PEG4-methyl propionate** is classified with the following hazards:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed.
Skin corrosion/irritation	GHS07	Warning	H315: Causes skin irritation.
Serious eye damage/eye irritation	GHS07	Warning	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	GHS07	Warning	H335: May cause respiratory irritation.

Source: ChemScene[2]

Precautionary Measures and Safe Handling

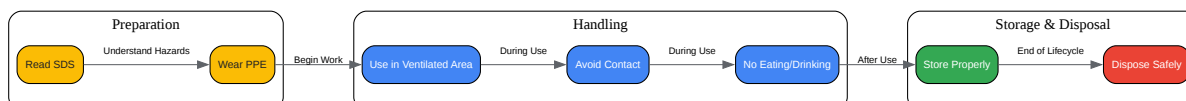
The following precautionary statements are advised when handling **Boc-PEG4-methyl propionate**. [2]

Category	Precautionary Statement Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash face, hands and any exposed skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330	Rinse mouth.	
P362+P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.

P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Source: ChemScene[2]

A logical workflow for the safe handling of **Boc-PEG4-methyl propionate** is illustrated in the following diagram.



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Caption: A logical workflow for the safe handling of **Boc-PEG4-methyl propionate**.

First Aid Measures

In case of exposure to **Boc-PEG4-methyl propionate**, the following first aid measures are recommended based on the available hazard information. These are general recommendations and immediate medical attention should be sought if symptoms persist or are severe.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[3][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4]
Ingestion	If swallowed, rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. [5]

Storage and Shipping

Proper storage and shipping are crucial to maintain the stability and integrity of **Boc-PEG4-methyl propionate**.

Condition	Recommendation	Reference
Storage Temperature	2-8°C, sealed in a dry environment.	[2]
Shipping Temperature	Room temperature in the continental US; may vary elsewhere.	[2]

Experimental Protocols

Based on the conducted search, detailed experimental protocols involving the use of **Boc-PEG4-methyl propionate** are not publicly available in safety-related documentation.

Researchers should develop specific protocols based on their experimental design, incorporating the safety and handling information provided in this guide.

Signaling Pathways

Information regarding the effect of **Boc-PEG4-methyl propionate** on specific signaling pathways is not available in the context of safety data sheets or related safety documents. This compound is a linker used in the synthesis of PROTACs, and its biological effects would be dependent on the final PROTAC molecule it is incorporated into.^[1]

Disclaimer: This document is intended as a technical guide and is based on publicly available information. It is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the most current safety information from the supplier before handling this chemical and ensure that all appropriate safety measures are in place.

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